

Application Notes and Protocols for AN3661

Stock Solution Preparation

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Compound of Interest

Compound Name: AN3661

Cat. No.: B1392757

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **AN3661**, a potent antimalarial compound. These guidelines are intended to ensure accurate and reproducible experimental results.

Compound Information

AN3661 is a benzoxaborole-based compound with significant activity against *Plasmodium falciparum*, the parasite responsible for malaria.^{[1][2][3]} It functions by inhibiting the *P. falciparum* cleavage and polyadenylation specificity factor subunit 3 (PfCPSF3), an essential enzyme for pre-mRNA processing.^{[3][4][5]}

Quantitative Data Summary

A summary of the key quantitative data for **AN3661** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	206.00 g/mol	[2] [6]
Formula	C ₁₀ H ₁₁ BO ₄	[2] [6]
CAS Number	1268335-33-6	[2] [6]
Appearance	White to off-white solid	[6]
Solubility in DMSO	250 mg/mL (1213.59 mM)	[2] [6]
Storage (Powder)	-20°C for up to 3 years	[2] [6]
Storage (Solvent)	-80°C for up to 2 years	[2] [6]

Experimental Protocol: Preparation of AN3661 Stock Solution

This protocol outlines the steps for preparing a 100 mM stock solution of **AN3661** in Dimethyl Sulfoxide (DMSO).

Materials

- **AN3661** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary PPE is worn. Bring the **AN3661** powder and DMSO to room temperature.
- **Weighing **AN3661**:** Carefully weigh out the desired amount of **AN3661** powder using a calibrated analytical balance. For a 1 mL stock solution of 100 mM, you will need 20.6 mg of **AN3661**.
- **Dissolving in DMSO:**
 - Add the weighed **AN3661** powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to achieve the desired concentration. For a 100 mM stock solution, add 1 mL of DMSO to 20.6 mg of **AN3661**.
 - Cap the tube securely.
- **Ensuring Complete Dissolution:**
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If necessary, sonication can be used to ensure the compound is fully dissolved.^[2] Visually inspect the solution to confirm that no solid particles remain.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -80°C for long-term storage (up to 2 years).^[6]

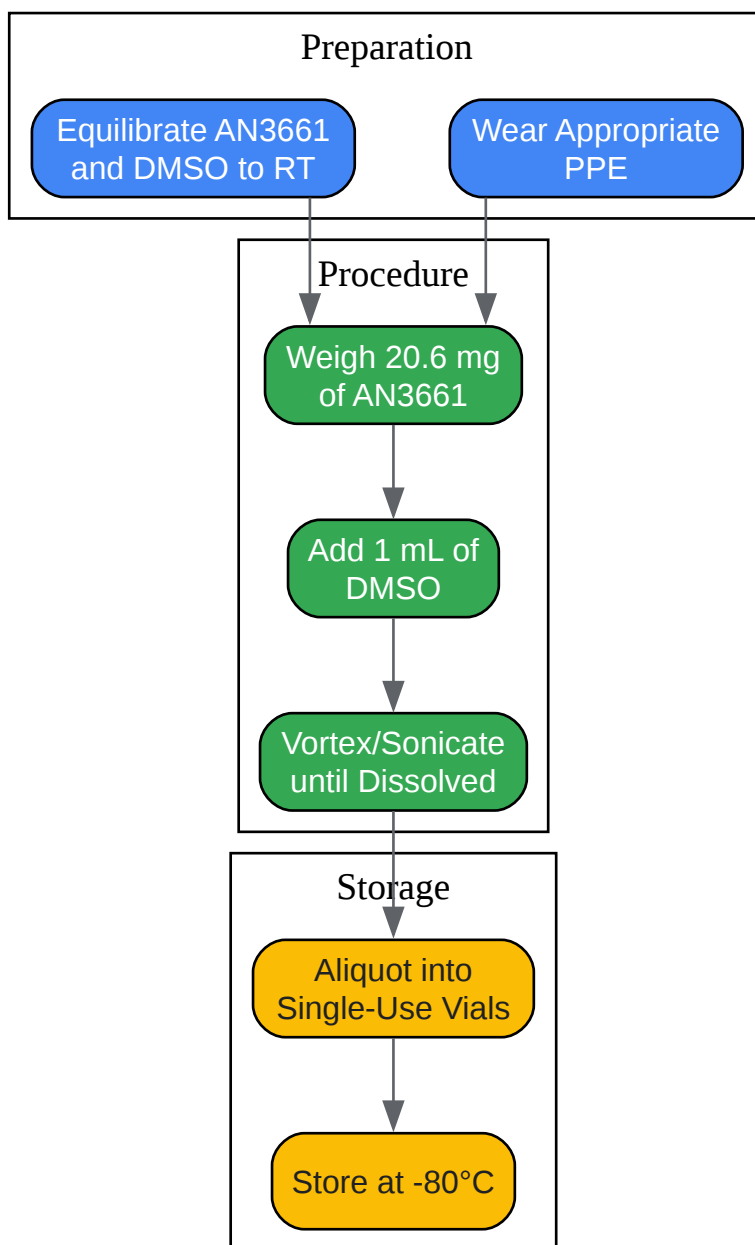
Safety Precautions

- Handle **AN3661** in a well-ventilated area.
- Avoid inhalation of the powder and contact with skin and eyes.
- Dispose of waste materials according to institutional guidelines.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **AN3661** stock solution.

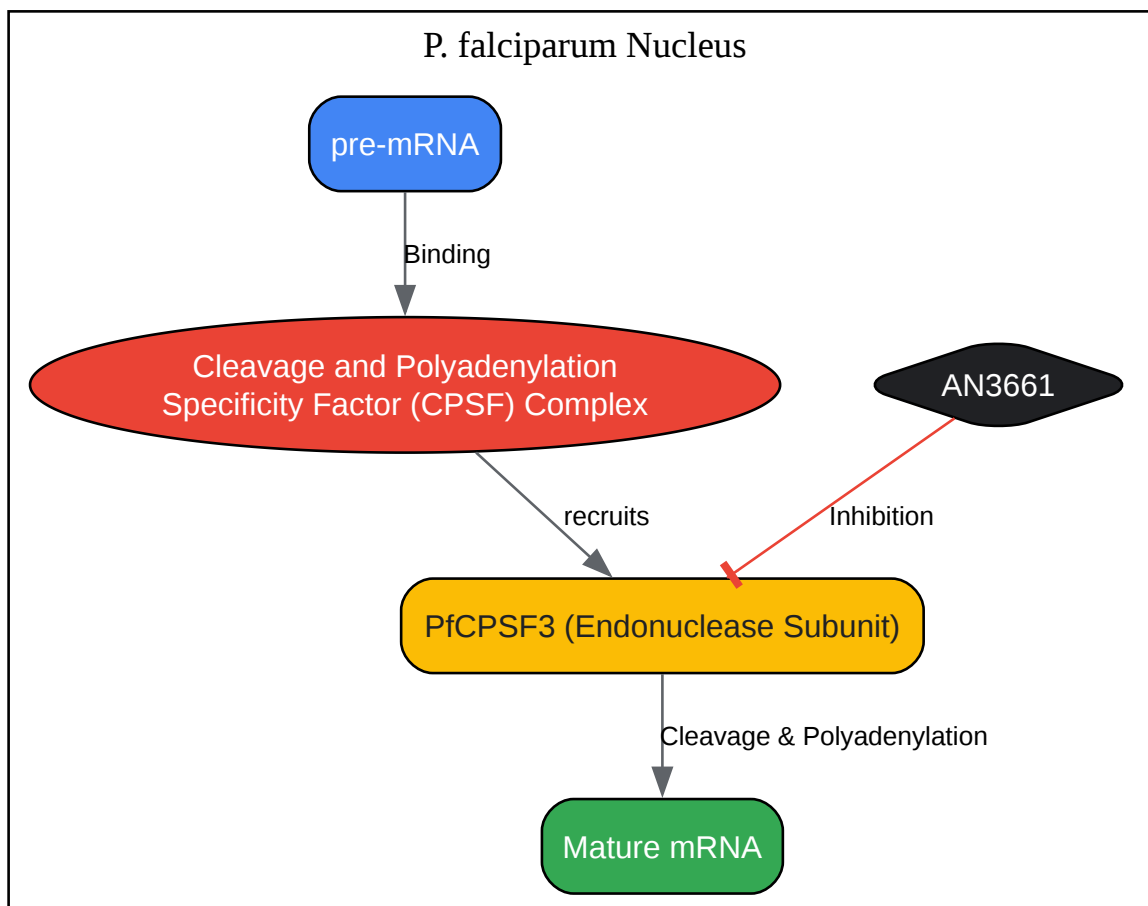


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Caption: Workflow for **AN3661** Stock Solution Preparation.

Signaling Pathway

The diagram below depicts the mechanism of action of **AN3661**, targeting the pre-mRNA processing pathway in *Plasmodium falciparum*.



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Caption: **AN3661** Inhibition of PfCPSF3-mediated pre-mRNA Processing.

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